

# Navigating the Safe Handling of 5-Bromo-1-pentene: A Comprehensive Guide

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## Compound of Interest

Compound Name: 5-Bromo-1-pentene

Cat. No.: B141829

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For researchers, scientists, and drug development professionals, the proper handling of reactive chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the use of **5-Bromo-1-pentene**, a flammable and irritant liquid. Adherence to these procedural steps will minimize risks and establish a secure operational workflow.

## Essential Safety and Hazard Information

**5-Bromo-1-pentene** is classified as a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1][2][3] It is crucial to understand its properties to handle it safely.

Property	Value	Source
CAS Number	1119-51-3	[2]
Molecular Formula	C5H9Br	[4]
Boiling Point	126 °C	[5]
Flash Point	30 °C	[5]
Specific Gravity	1.26 (20/20)	[5]
Refractive Index	1.46	[5]

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour[2][5]
Skin irritation	Category 2	H315: Causes skin irritation[1][2]
Eye irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation[1][2]

## Personal Protective Equipment (PPE) Protocol

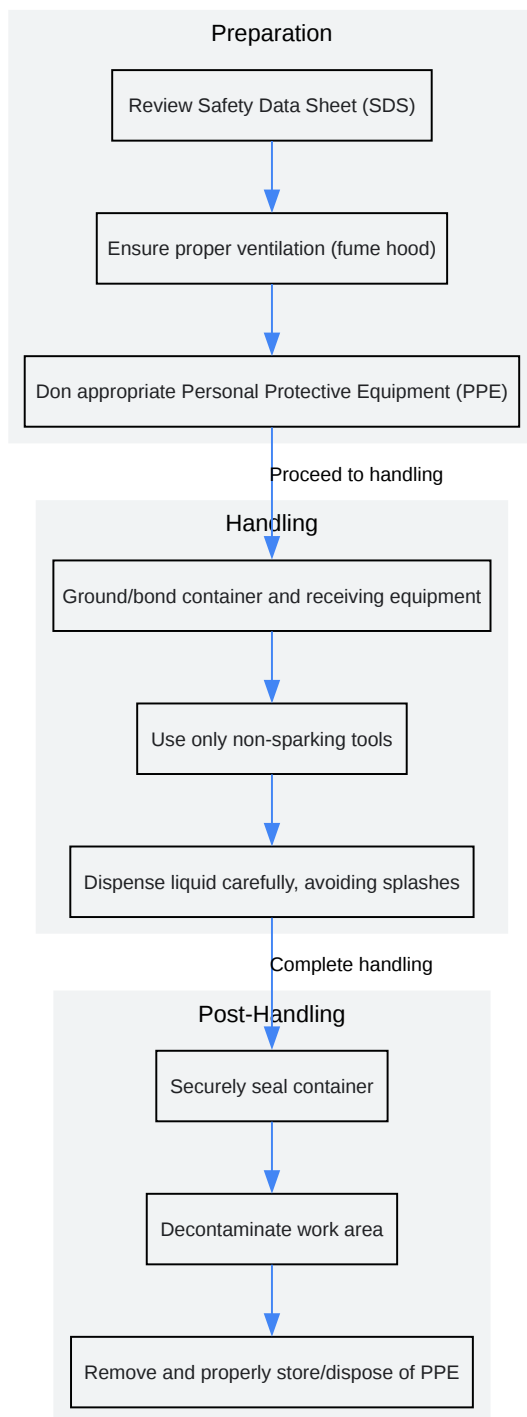
A multi-layered approach to personal protective equipment is mandatory when handling **5-Bromo-1-pentene** to prevent exposure through inhalation, skin contact, or eye contact.

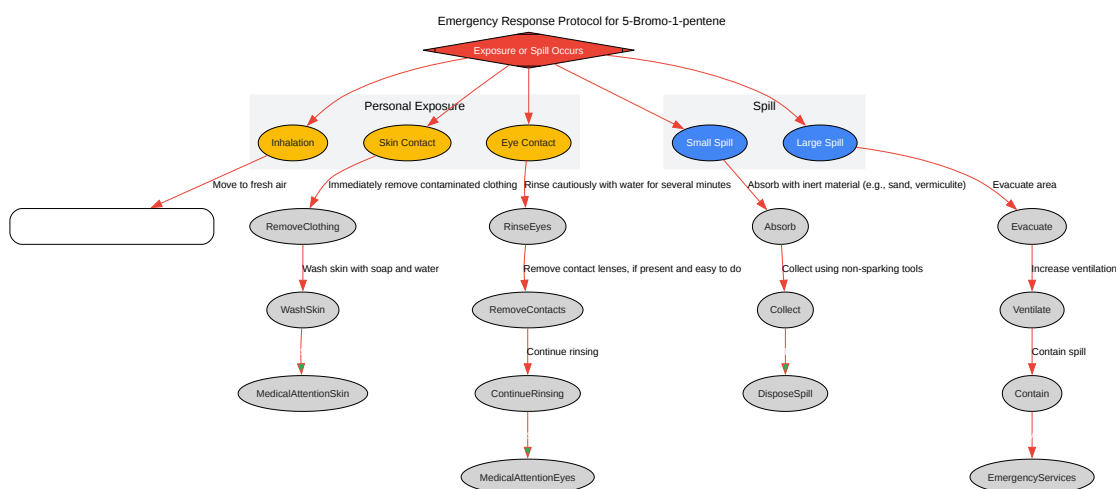
PPE Category	Specification	Rationale
Eye Protection	Chemical goggles. Contact lenses should not be worn.[4][6]	Protects against splashes and vapors that can cause serious eye irritation.[4] Contact lenses can absorb and concentrate irritants.[6]
Hand Protection	Neoprene or nitrile rubber gloves.[4] For prolonged or repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended.[6]	Provides a barrier against skin contact, which can cause irritation and potential systemic effects upon absorption.[6][7]
Body Protection	Wear suitable protective clothing, such as a lab coat, apron, or coveralls.[4][8]	Minimizes the risk of skin contact with splashes or spills.
Respiratory Protection	NIOSH-certified organic vapor (black cartridge) respirator is recommended where inhalation exposure may occur.[4]	Protects against the inhalation of vapors which can cause respiratory irritation, dizziness, and other health effects.[6][7]

## Operational Workflow for Handling 5-Bromo-1-pentene

A systematic approach to handling, from preparation to disposal, is critical. The following workflow diagram outlines the necessary steps to be taken in a laboratory setting.

## Operational Workflow for Handling 5-Bromo-1-pentene





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